

Essential Guide to the Safe Disposal of SDZ 220-040

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Compound of Interest

Compound Name: SDZ 220-040

Cat. No.: B067422

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed procedures for the safe disposal of **SDZ 220-040**, a competitive NMDA receptor antagonist.

Chemical and Physical Properties of SDZ 220-040

A summary of the key physical and chemical properties of **SDZ 220-040** is provided in the table below for easy reference. Understanding these properties is the first step in safe handling and disposal.

Property	Value	Reference
Chemical Name	(S)- α -Amino-2',4'-dichloro-4-hydroxy-5-(phosphonomethyl)-[1,1'-biphenyl]-3-propanoic acid	[1]
CAS Number	174575-40-7	[1]
Molecular Formula	C ₁₆ H ₁₆ Cl ₂ NO ₆ P	[1][2]
Molecular Weight	420.19 g/mol	[1][2]
Form	Solid	[1]
Storage	Store at room temperature.	[1]

Pre-Disposal Handling and Storage

Proper handling and storage are critical to prevent accidental exposure and to ensure the waste is managed safely.

- **Engineering Controls:** Always handle **SDZ 220-040** in a chemical fume hood with an independent air supply system.[\[1\]](#)
- **Personal Protective Equipment (PPE):** Wear appropriate chemical-resistant gloves, safety goggles, and a lab coat to prevent contact with eyes and skin.[\[1\]](#) A laboratory should be equipped with a safety shower and an eye wash station.
- **Avoid Exposure:** Take measures to avoid inhalation, and contact with eyes, skin, and clothing. Avoid prolonged or repeated exposure.[\[1\]](#)
- **Storage of Waste:** Store waste in appropriate, clearly labeled containers.[\[3\]](#) It is recommended to use the original container whenever possible.

Step-by-Step Disposal Protocol

Given that environmental regulations vary significantly, it is crucial to consult with your local health services or environmental safety department for specific disposal requirements.[\[1\]](#) The following is a general, step-by-step protocol for the disposal of **SDZ 220-040**.

- **Waste Identification and Segregation:**
 - Treat all unused **SDZ 220-040** and any materials contaminated with it (e.g., pipette tips, gloves, absorbent material) as hazardous waste.
 - Do not mix **SDZ 220-040** waste with other chemical waste streams unless compatibility has been confirmed.
- **Containerization:**
 - Place solid **SDZ 220-040** waste in a designated, leak-proof, and clearly labeled hazardous waste container.

- For solutions containing **SDZ 220-040**, use a compatible, sealed container. Do not overfill containers; leave at least 10% headspace.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "(S)- α -Amino-2',4'-dichloro-4-hydroxy-5-(phosphonomethyl)-[1,1'-biphenyl]-3-propanoic acid" or "**SDZ 220-040**".
 - Include the date when the waste was first added to the container.
- Accidental Spill Clean-up:
 - In the event of a spill, wear appropriate protective clothing.[\[1\]](#)
 - Cover the spillage with a suitable absorbent material.[\[1\]](#)
 - Using non-sparking tools, carefully sweep up the material and place it in an appropriate container for disposal.[\[1\]](#)
 - Decontaminate the spill site with a 10% caustic solution and ensure the area is well-ventilated until the disposal is complete.[\[1\]](#)
- Final Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
 - Provide them with the complete chemical name and any other relevant safety information.
 - Crucially, do not dispose of **SDZ 220-040** down the drain or in the regular trash.[\[4\]](#) The ecological impact of this compound has not been fully determined, and it should be treated as potentially toxic to the environment.[\[1\]](#)

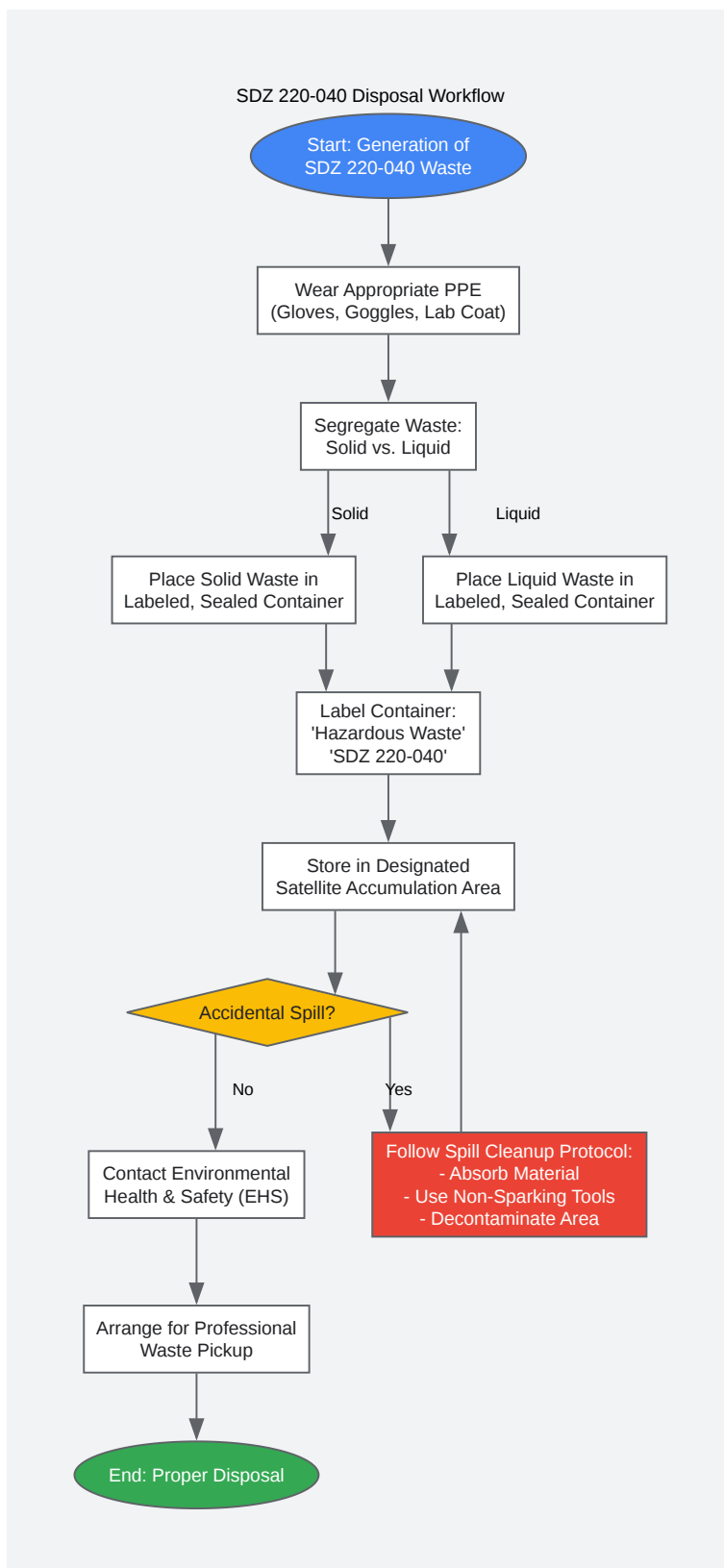
Emergency Procedures

In case of accidental exposure, follow these first-aid measures immediately:

- Skin Contact: Wash the affected area with copious amounts of water for at least 15 minutes. Remove and wash contaminated clothing before reuse.[\[1\]](#)
- Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes.[\[1\]](#)
- Inhalation: Move the individual to fresh air and monitor their breathing. If breathing becomes difficult, administer oxygen. If breathing stops, provide artificial respiration.[\[1\]](#)
- Ingestion: If swallowed, rinse the mouth with water, contact a local poison center, and seek immediate medical attention.[\[1\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and steps for the proper disposal of **SDZ 220-040**.



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Caption: Workflow for the safe disposal of **SDZ 220-040**.

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